

Application Notes and Protocols for BDP TMR Ceramide Live-Cell Imaging

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Compound of Interest

Compound Name: BDP TMR ceramide

Cat. No.: B15557511

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Introduction

BDP TMR ceramide is a fluorescently labeled analog of ceramide, a key molecule in sphingolipid metabolism.^{[1][2][3]} This synthetic probe consists of a BDP TMR (boron-dipyrromethene tetramethylrhodamine) fluorophore conjugated to a ceramide backbone.^{[1][3]} Its excellent photostability and brightness make it a valuable tool for high-resolution fluorescence microscopy in live cells.^{[4][5]} The primary application of **BDP TMR ceramide** is the visualization of the Golgi apparatus, a central organelle in the secretory pathway responsible for modifying, sorting, and packaging proteins and lipids.^{[1][2][6]} Upon entering the cell, **BDP TMR ceramide** is transported from the endoplasmic reticulum to the Golgi apparatus, where it accumulates, allowing for specific and vibrant staining of this organelle.^[7]

Applications

- **Live-Cell Imaging of the Golgi Apparatus:** The primary use of **BDP TMR ceramide** is to label and visualize the morphology and dynamics of the Golgi apparatus in living cells.^{[1][2]}

- Studying Sphingolipid Transport and Metabolism: As a fluorescent ceramide analog, it can be used to track the transport of ceramides and their subsequent metabolism into other sphingolipids within the cell.
- High-Content Screening and Drug Discovery: The probe can be employed in screening assays to identify drugs that affect Golgi structure, function, or sphingolipid metabolism.
- Flow Cytometry: **BDP TMR ceramide** can be used as a fluorescent marker for analyzing cell populations based on Golgi content or lipid uptake.[\[4\]](#)

Quantitative Data

Spectral Properties of **BDP TMR Ceramide**

Property	Value	Reference
Excitation Maximum (λ_{ex})	542 nm	[1]
Emission Maximum (λ_{em})	574 nm	[1]
Molar Extinction Coefficient (ϵ)	55,000 L·mol ⁻¹ ·cm ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	0.64	[1]

Recommended Staining Parameters

Parameter	Recommended Value	Reference
Stock Solution Concentration	1 mM in DMSO	[6]
Working Solution Concentration	1-10 μ M	[7]
Incubation Time (Live Cells)	20-30 minutes	[7]
Incubation Temperature (Live Cells)	4°C followed by 37°C	[6] [8]

Experimental Protocols

1. Preparation of **BDP TMR Ceramide** Stock and Working Solutions

a. 1 mM Stock Solution Preparation:

- To prepare a 1 mM stock solution, dissolve 50 µg of **BDP TMR ceramide** (Molecular Weight: 679.69 g/mol) in 73.6 µL of anhydrous DMSO.[6]
- Vortex briefly to ensure complete dissolution.
- Store the stock solution at -20°C, protected from light. Avoid repeated freeze-thaw cycles.[1]
[6]

b. 5 µM Working Solution with BSA: For optimal delivery into live cells, it is recommended to complex the **BDP TMR ceramide** with defatted Bovine Serum Albumin (BSA).[6][8]

- Prepare a staining buffer of Hanks' Balanced Salt Solution (HBSS) with 10 mM HEPES, pH 7.4. For live cell imaging, it is beneficial to add 1 mM Ca²⁺ and 0.5 mM Mg²⁺ to the buffer to maintain cell adhesion.[6]
- Add defatted BSA to the staining buffer to a final concentration of 0.34 mg/mL.[6]
- Dilute the 1 mM **BDP TMR ceramide** stock solution into the BSA-containing buffer to achieve a final working concentration of 5 µM. For example, add 5 µL of the 1 mM stock solution to 1 mL of the BSA-containing buffer.[6]

2. Live-Cell Staining Protocol for the Golgi Apparatus

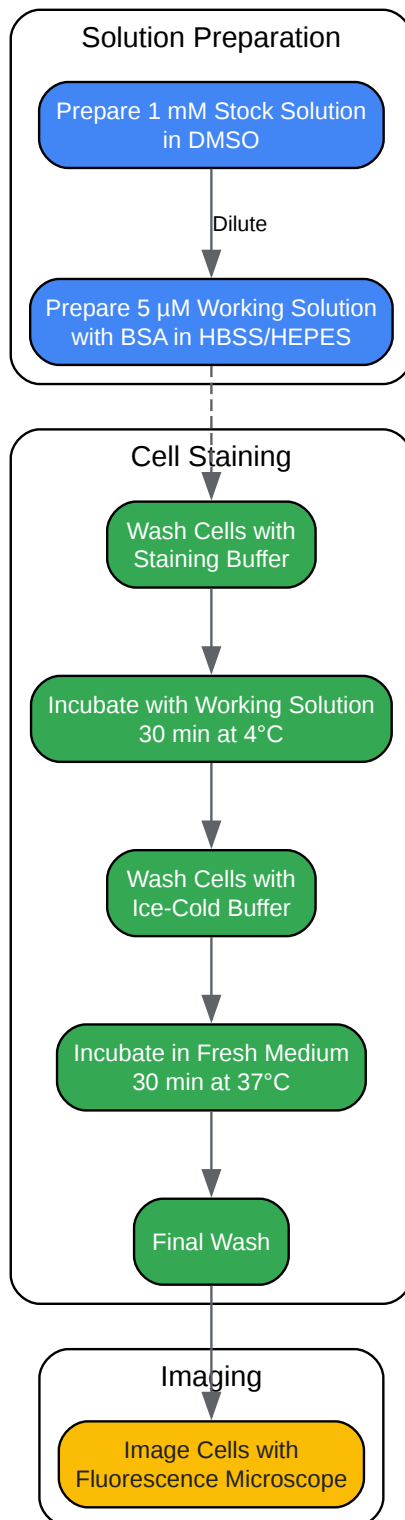
This protocol is designed for adherent cells grown on coverslips.

- Grow cells on sterile glass coverslips to the desired confluency.
- Remove the culture medium and gently wash the cells once with the staining buffer (HBSS with 10 mM HEPES, Ca²⁺, and Mg²⁺).[6]
- Incubate the cells with the 5 µM **BDP TMR ceramide**/BSA working solution for 30 minutes at 4°C.[6][8] This low-temperature incubation allows the probe to label the plasma membrane.

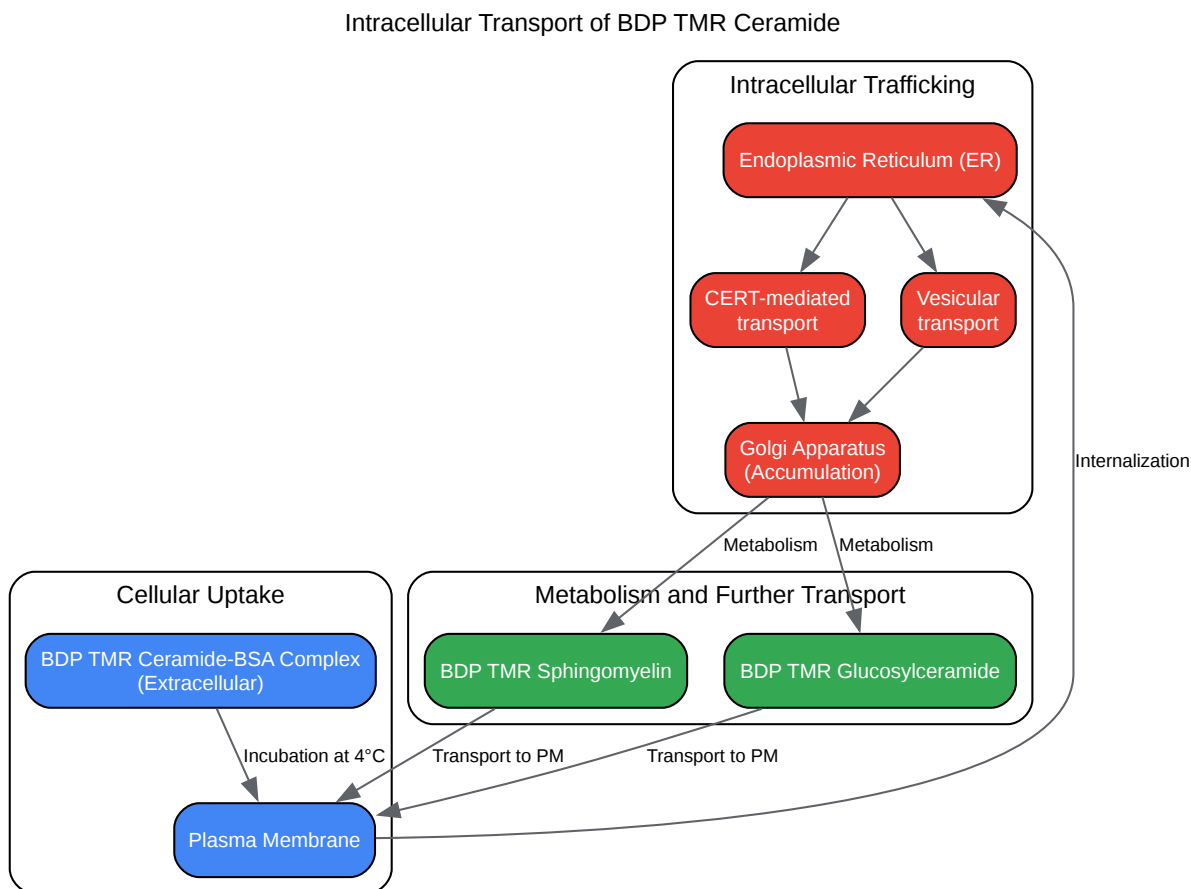
- Aspirate the staining solution and wash the cells several times with ice-cold staining buffer.[\[6\]](#)
- To facilitate the transport of the ceramide to the Golgi, incubate the cells in fresh, pre-warmed complete culture medium for 30 minutes at 37°C.[\[6\]](#)[\[8\]](#)
- Wash the cells once with fresh medium.
- The cells are now ready for imaging under a fluorescence microscope equipped with appropriate filters for the BDP TMR fluorophore (Excitation/Emission: ~542/574 nm).

Visualizations

Experimental Workflow for BDP TMR Ceramide Staining

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Caption: A flowchart illustrating the key steps for live-cell staining with **BDP TMR ceramide**.



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Caption: A diagram showing the pathway of **BDP TMR ceramide** from uptake to Golgi localization.

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References

- [1. lumiprobe.com \[lumiprobe.com\]](#)
- [2. lumiprobe.com \[lumiprobe.com\]](#)
- [3. de.lumiprobe.com \[de.lumiprobe.com\]](#)
- [4. Analog of BODIPY™ TMR - BDP TMR | AxisPharm \[axispharm.com\]](#)
- [5. BDP TMR ceramide | AxisPharm \[axispharm.com\]](#)
- [6. lumiprobe.com \[lumiprobe.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. documents.thermofisher.com \[documents.thermofisher.com\]](#)
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